

In-Depth Technical Guide to 1,2-Dichloro-1,2-difluoroethene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dichloro-1,2-difluoroethene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,2-dichloro-1,2-difluoroethene**, a halogenated alkene with applications as a chemical intermediate and in specialized material sciences. This document details the chemical and physical properties of its isomers, experimental protocols for its synthesis, and available spectroscopic data, presented in a format tailored for scientific and research applications.

Chemical Identification and Physical Properties

1,2-Dichloro-1,2-difluoroethene is a compound with the chemical formula $C_2Cl_2F_2$. It exists as two geometric isomers: cis (Z) and trans (E). These isomers are colorless gases under standard conditions.^[1] The structural isomers are utilized as intermediates or precursors in the synthesis of other industrial chemicals.^[2]

CAS Numbers and Isomer Identification

Proper identification of the specific isomer is crucial for experimental accuracy and reproducibility. The Chemical Abstracts Service (CAS) has assigned unique numbers to each isomer and the unresolved mixture.

Compound Name	Isomer	CAS Number
(Z)-1,2-dichloro-1,2-difluoroethene	cis	311-81-9[2]
(E)-1,2-dichloro-1,2-difluoroethene	trans	381-71-5[2]
1,2-dichloro-1,2-difluoroethylene	Mixture of isomers	598-88-9[1]

Physical and Chemical Properties

The distinct spatial arrangement of the atoms in the cis and trans isomers results in different physical properties. The following table summarizes key quantitative data for both isomers.

Property	(Z)-1,2-dichloro-1,2-difluoroethene (cis)	(E)-1,2-dichloro-1,2-difluoroethene (trans)
Molecular Formula	C ₂ Cl ₂ F ₂	C ₂ Cl ₂ F ₂
Molecular Weight	132.92 g/mol [1]	132.92 g/mol [3]
Melting Point	-119.6 °C[2]	-93.3 °C[2]
Boiling Point	21 °C	22 °C
Density	1.495 g/mL	1.494 g/mL
Refractive Index	1.378	1.380

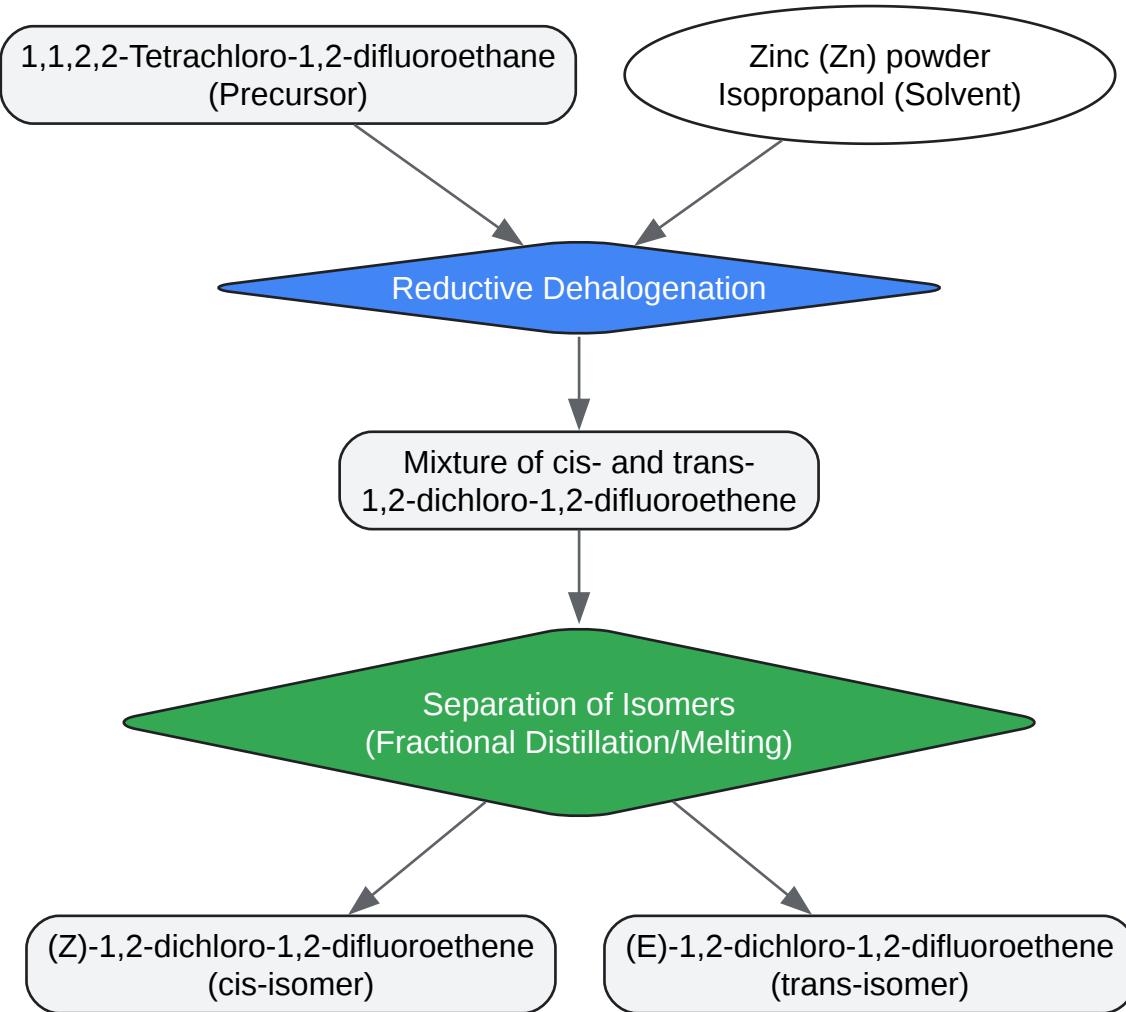
Synthesis of 1,2-Dichloro-1,2-difluoroethene

The primary route for the synthesis of **1,2-dichloro-1,2-difluoroethene** is through the dehalogenation of 1,1,2,2-tetrachloro-1,2-difluoroethane. This precursor is a colorless solid or liquid with a slight ethereal odor, a melting point of 26.5 °C, and a boiling point of 92.5 °C.[4][5][6][7]

Synthesis Workflow

The synthesis involves the reductive dehalogenation of the starting material, typically using zinc metal in a suitable solvent. The resulting product is a mixture of the cis and trans isomers, which can then be separated.

Synthesis Workflow of 1,2-Dichloro-1,2-difluoroethene



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Synthesis Workflow Diagram

Experimental Protocol: Dehalogenation of 1,1,2,2-Tetrachloro-1,2-difluoroethane

The following is a representative experimental protocol adapted from a similar dehalogenation reaction.^[8] Researchers should exercise appropriate caution and adapt the procedure as necessary for their specific laboratory conditions.

- Apparatus: A three-necked round-bottomed flask equipped with a dropping funnel, a thermometer, and a short fractionating column connected to a condenser and a cooled receiving flask.
- Reagents:
 - 1,1,2,2-Tetrachloro-1,2-difluoroethane
 - Zinc powder
 - Isopropanol (or other suitable alcohol solvent)
- Procedure:
 - Charge the flask with zinc powder and isopropanol.
 - Heat the mixture to a gentle reflux.
 - Add a solution of 1,1,2,2-tetrachloro-1,2-difluoroethane in isopropanol dropwise from the dropping funnel. The reaction is typically exothermic, and the addition rate should be controlled to maintain a steady reflux.
 - The product, **1,2-dichloro-1,2-difluoroethene**, will distill as it is formed.
 - Collect the distillate in the receiving flask, which should be cooled to prevent loss of the volatile product.
 - After the addition is complete, continue heating for a short period to ensure the reaction goes to completion.
 - The collected distillate will be a mixture of the cis and trans isomers.

Separation of Isomers

The cis and trans isomers of **1,2-dichloro-1,2-difluoroethene** can be separated by a combination of fractional melting and fractional distillation.^[2] Due to the close boiling points of the isomers, a highly efficient fractionating column is recommended for distillation.

Spectroscopic Data

Spectroscopic analysis is essential for the characterization and confirmation of the synthesized isomers.

Infrared (IR) and Raman Spectroscopy

The vibrational spectra of cis- and trans-1,2-dichloro-1,2-difluoroethylene have been reported. A detailed analysis of their infrared and Raman spectra was published by Craig and Evans in 1965 in the Journal of the American Chemical Society.[\[9\]](#)[\[10\]](#) This study provides a comprehensive assignment of the vibrational modes for both isomers.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹⁹F NMR spectroscopy is a powerful tool for the identification and differentiation of the cis and trans isomers. While specific spectral data is not readily available in the public domain, it is a standard technique for the characterization of fluorinated compounds.[\[3\]](#)[\[11\]](#)[\[12\]](#)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the isomers. GC-MS data for 1,2-dichloro-1,2-difluoroethylene is available in spectral databases, though access may be restricted.[\[3\]](#)

Applications and Safety

Applications in Research and Development

1,2-Dichloro-1,2-difluoroethene serves as a precursor for various fluorinated compounds that have applications in the pharmaceutical and agrochemical industries.[\[1\]](#) Its isomers can be used in the synthesis of more complex molecules where the stereospecific introduction of fluorine and chlorine is desired.

Safety and Handling

1,2-Dichloro-1,2-difluoroethylene is a hazardous substance and should be handled with appropriate safety precautions. It is a liquid that can cause illness upon inhalation, and upon heating to high temperatures, it may decompose to emit toxic fumes.[\[3\]](#) It is chemically inert in many situations but can react violently with strong reducing agents.[\[3\]](#) When in contact with

water or steam, it may produce fumes that can cause illness from inhalation.[\[3\]](#) Standard laboratory safety protocols, including the use of a fume hood and personal protective equipment, should be strictly followed.

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- To cite this document: BenchChem. [In-Depth Technical Guide to 1,2-Dichloro-1,2-difluoroethene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8795073#cas-number-of-1-2-dichloro-1-2-difluoroethene>

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